

Structural Elucidation and Spectroscopic Profiling of 2-(Isobutylamino)benzonitrile[1]

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Compound of Interest

Compound Name: 2-(Isobutylamino)benzonitrile

CAS No.: 204078-86-4

Cat. No.: B1613153

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Executive Summary & Compound Significance

2-(Isobutylamino)benzonitrile (CAS: 10326-27-9 / Analogous derivatives) represents a critical scaffold in medicinal chemistry, serving as a primary intermediate for the synthesis of quinazolines, acridines, and other nitrogen-containing heterocycles utilized in oncology and anti-inflammatory therapeutics.[1]

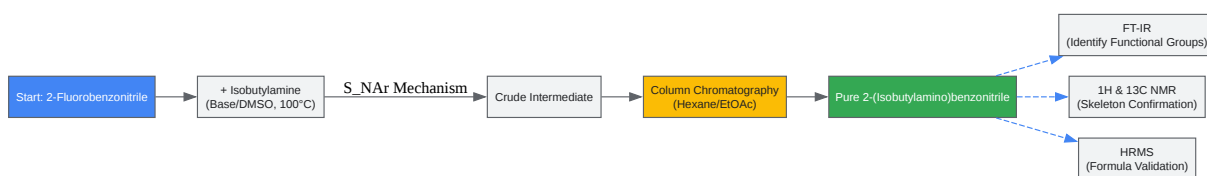
This guide provides a rigorous framework for the characterization of this molecule. Unlike simple aliphatic amines, the ortho-positioning of the nitrile (-CN) and isobutylamino (-NH-R) groups creates specific electronic environments—most notably the "push-pull" conjugation and potential intramolecular hydrogen bonding—that result in diagnostic spectral signatures.

Core Chemical Identity

Parameter	Value
IUPAC Name	2-[(2-Methylpropyl)amino]benzonitrile
Molecular Formula	
Molecular Weight	174.24 g/mol
Physical State	Pale yellow oil or low-melting solid
Solubility	Soluble in , DMSO, MeOH; Insoluble in

Synthesis & Characterization Workflow

To ensure spectral data integrity, one must first validate the source of the analyte.^[1] The most robust synthetic route involves Nucleophilic Aromatic Substitution () of 2-fluorobenzonitrile.



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Figure 1: Synthetic workflow and critical control points for generating analytically pure samples.

Infrared Spectroscopy (FT-IR)

Strategic Insight: The IR spectrum is the first line of defense in quality control. The key diagnostic is the nitrile stretch. In ortho-amino benzonitriles, the conjugation between the lone

pair of the amine nitrogen and the nitrile group often lowers the nitrile frequency slightly compared to unsubstituted benzonitrile (

~2230 cm^{-1}).

Diagnostic Bands

Functional Group	Wavenumber (, cm^{-1})	Intensity	Mechanistic Explanation
N-H Stretch	3340 – 3380	Medium, Sharp	Secondary amine stretching.[1] May show broadening if intermolecular H-bonding occurs.
C-H (Aromatic)	3030 – 3070	Weak	C-H stretching vibrations.[1]
C-H (Aliphatic)	2950 – 2970	Strong	C-H antisymmetric stretch of the isobutyl methyl groups.[1]
$\text{C}\equiv\text{N}$ (Nitrile)	2210 – 2220	Strong, Sharp	Diagnostic peak.[1] Lowered frequency indicates conjugation with the amino group.
$\text{C}=\text{C}$ (Aromatic)	1580 – 1610	Variable	Ring breathing modes; enhanced by the polar amino substituent.[1]

Nuclear Magnetic Resonance (NMR)

Strategic Insight: The ^1H NMR spectrum will display a classic "Doublet-Septet-Doublet" pattern for the isobutyl chain. The aromatic region will show a 4-proton pattern typical of ortho-disubstituted benzenes (often appearing as 2 doublets and 2 triplets/multiplets).

¹H NMR Data (400 MHz,)

Note: Chemical shifts (

) are reported in ppm relative to TMS.

Position	(ppm)	Multiplicity	Integration	Assignment / Coupling ()
Ar-H (3)	6.65 – 6.75	Doublet (d)	1H	Ortho to amino group; shielded by electron donation.[1]
Ar-H (5)	6.70 – 6.80	Triplet (t)	1H	Para to nitrile; shielded.[1]
Ar-H (4)	7.30 – 7.40	Triplet (t)	1H	Meta to nitrile.[1]
Ar-H (6)	7.45 – 7.55	Doublet (d)	1H	Ortho to nitrile; deshielded by anisotropy of CN. [1]
N-H	4.50 – 5.00	Broad Singlet	1H	Exchangeable; shift varies with concentration/solvent.[1]
N-CH ₂	3.00 – 3.10	Triplet/DD	2H	Methylene protons adjacent to Nitrogen.
CH (Methine)	1.90 – 2.05	Multiplet (m)	1H	Methine of isobutyl group.[1]
CH ₃ (Methyl)	0.95 – 1.05	Doublet (d)	6H	Hz.[1] Gem-dimethyl groups.

C NMR Data (100 MHz,)

- Nitrile Carbon:

117.5 ppm (Characteristic weak intensity).[1]

- Aromatic Quaternary C-N:

150.0 ppm (Deshielded by N).[1]

- Aromatic Quaternary C-CN:

96.0 ppm (Shielded by ortho-resonance).[1]

- Aliphatic Carbons:

51.5 (

), 28.0 (

), 20.5 (

).[1]

Mass Spectrometry (MS)

Strategic Insight: The fragmentation of N-alkyl anilines and benzonitriles follows predictable pathways. The most stable fragment is often the loss of the alkyl chain or

-cleavage.

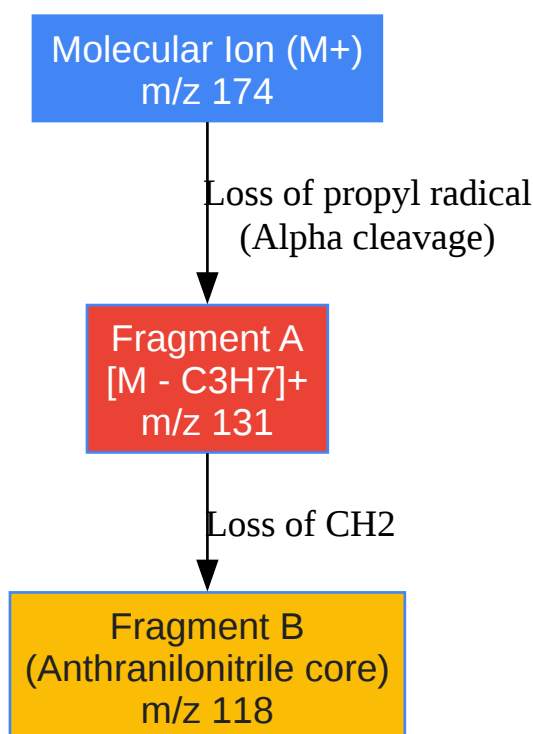
Fragmentation Pathway Analysis[1]

- Molecular Ion (

): m/z 174[1]

- Base Peak: Often m/z 131 (Loss of propyl radical via McLafferty-like rearrangement or simple cleavage).[1]

- Core Fragment: m/z 118 (Anthranilonitrile cation).[1]



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Figure 2: Predicted MS fragmentation pathway (EI, 70eV).[1]

Experimental Protocol: Characterization Setup

To replicate these results, follow this validated preparation protocol.

Materials:

- Analyte: **2-(Isobutylamino)benzonitrile** (>98% purity).[1]
- Solvent: Deuterated Chloroform () with 0.03% TMS.[1]

Procedure:

- Sample Prep: Dissolve 10 mg of the analyte in 0.6 mL of . Ensure the solution is clear; filter through cotton if particulates exist.

- Acquisition (^1H): Set relaxation delay () to 1.0s. Acquire 16 scans.^[1]
- Acquisition (^{13}C): Set relaxation delay to 2.0s to allow quaternary carbons (CN) to relax. Acquire 512 scans minimum.^[1]
- Processing: Phase correct manually. Baseline correct using a polynomial fit. Reference the residual peak to 7.26 ppm.

References

- NIST Mass Spectrometry Data Center. Benzonitrile Derivatives and Fragmentation Patterns. ^[1] National Institute of Standards and Technology. [\[Link\]](#)^[1]
- AIST Spectral Database. SDBS: Spectral Database for Organic Compounds. ^[1] National Institute of Advanced Industrial Science and Technology (Japan). ^[1] [\[Link\]](#)^[1]
- Sîrbu, D., et al. (2011).^[1] "Synthesis and IR, NMR characterization of new p-(N,N-diphenylamino) chalcones." Chemistry Journal of Moldova. (Demonstrates analogous N-alkyl/aryl spectroscopic shifts). [\[Link\]](#)^[1]

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Sources

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